Synthesis of 1,4-Dithian-2-ylmethanamine: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name:	*1,4-Dithian-2-ylmethanamine*
CAS No.:	*15980-17-3*
Cat. No.:	*B1373208*

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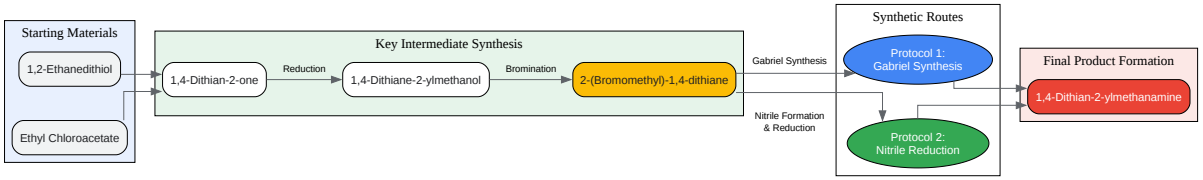
Introduction

1,4-Dithian-2-ylmethanamine is a unique heterocyclic compound characterized by a 1,4-dithiane core functionalized with a primary aminomethyl group at the 2-position. This structure presents a valuable scaffold in medicinal chemistry and drug development due to the presence of both a lipophilic dithiane ring and a polar primary amine. The sulfur atoms in the dithiane ring can engage in various non-covalent interactions, while the primary amine provides a key site for salt formation, hydrogen bonding, and further derivatization. This guide provides detailed, field-proven protocols for the multi-step synthesis of **1,4-dithian-2-ylmethanamine**, offering researchers a selection of viable synthetic routes to access this important building block.

Strategic Overview of Synthetic Pathways

The synthesis of **1,4-dithian-2-ylmethanamine** can be approached through several strategic pathways, primarily converging on the formation of a key intermediate, 2-(bromomethyl)-1,4-dithiane. From this intermediate, the primary amine can be introduced via established methodologies such as the Gabriel synthesis, nitrile reduction, or amide reduction. This guide will detail three robust protocols, each with distinct advantages and considerations.

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Caption: Overview of synthetic strategies for **1,4-dithian-2-ylmethanamine**.

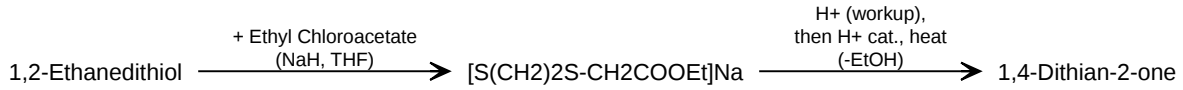
Part 1: Synthesis of Key Intermediate: 2-(Bromomethyl)-1,4-dithiane

The successful synthesis of the target amine hinges on the efficient preparation of the key halo-intermediate, 2-(bromomethyl)-1,4-dithiane. This is achieved through a three-step sequence starting from commercially available reagents.

Step 1.1: Synthesis of 1,4-Dithian-2-one

The initial step involves the construction of the 1,4-dithiane ring with a carbonyl functionality at the 2-position. This is accomplished through a nucleophilic substitution followed by an intramolecular cyclization (thiolactonization).[1][2]

Reaction Scheme:



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Caption: Synthesis of 1,4-Dithian-2-one.

Protocol:

Reagent/Material	Molar Eq.	MW (g/mol)	Amount
1,2-Ethanedithiol	1.0	94.2	9.42 g
Sodium Hydride (60% dispersion in mineral oil)	2.1	24.00	8.40 g
Ethyl Chloroacetate	1.0	122.55	12.26 g
Anhydrous Tetrahydrofuran (THF)	-	-	250 mL
p-Toluenesulfonic acid monohydrate	catalytic	190.22	~100 mg
Toluene	-	-	150 mL

Procedure:

- To a flame-dried 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, add 1,2-ethanedithiol and 100 mL of anhydrous THF.
- Cool the solution to 0 °C in an ice bath.
- Carefully add sodium hydride (60% dispersion in mineral oil) portion-wise over 30 minutes. Caution: Hydrogen gas is evolved.
- Allow the mixture to stir at 0 °C for 30 minutes, then warm to room temperature and stir for an additional 30 minutes to ensure complete formation of the dithiolate.
- Dissolve ethyl chloroacetate in 50 mL of anhydrous THF and add it dropwise to the reaction mixture over 30 minutes.
- Stir the reaction mixture at room temperature for 12-18 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).

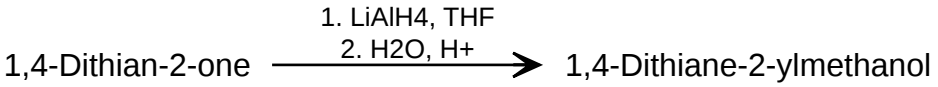
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- Upon completion, carefully quench the reaction by the slow addition of 50 mL of water.
- Extract the aqueous layer with ethyl acetate (3 x 75 mL).
- Combine the organic layers, wash with brine (2 x 50 mL), dry over anhydrous sodium sulfate, and concentrate under reduced pressure to obtain the crude ester intermediate.
- To the crude ester, add 150 mL of toluene and a catalytic amount of p-toluenesulfonic acid monohydrate.
- Fit the flask with a Dean-Stark apparatus and reflux the mixture for 4-6 hours, or until no more water is collected.
- Cool the reaction mixture to room temperature, wash with saturated sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL).
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Purify the crude product by vacuum distillation or column chromatography on silica gel to afford 1,4-dithian-2-one as a colorless oil.

Step 1.2: Reduction of 1,4-Dithian-2-one to 1,4-Dithiane-2-ylmethanol

The carbonyl group of 1,4-dithian-2-one is reduced to a primary alcohol using a strong reducing agent like lithium aluminum hydride (LAH).[3][4]

Reaction Scheme:



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Caption: Reduction to 1,4-Dithiane-2-ylmethanol.

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Protocol:

Reagent/Material	Molar Eq.	MW (g/mol)	Amount
1,4-Dithian-2-one	1.0	134.22	13.42 g
Lithium Aluminum Hydride (LAH)	1.5	37.95	5.69 g
Anhydrous Tetrahydrofuran (THF)	-	-	200 mL
Water	-	-	~10 mL
15% Sodium Hydroxide Solution	-	-	~10 mL
Water	-	-	~30 mL

Procedure:

- To a flame-dried 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add LAH and 100 mL of anhydrous THF.
- Cool the suspension to 0 °C in an ice bath.
- Dissolve 1,4-dithian-2-one in 100 mL of anhydrous THF and add it dropwise to the LAH suspension over 1 hour.
- After the addition is complete, allow the reaction to warm to room temperature and then heat to reflux for 4 hours.
- Cool the reaction mixture to 0 °C.
- Carefully quench the reaction by the sequential dropwise addition of water, followed by 15% sodium hydroxide solution, and then more water (Fieser workup).
- Stir the resulting granular precipitate for 30 minutes, then filter through a pad of Celite.
- Wash the filter cake with THF (3 x 50 mL).

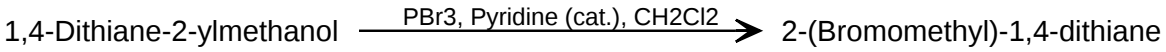
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- Combine the filtrate and washings and concentrate under reduced pressure to yield 1,4-dithiane-2-ylmethanol as a crude oil, which can be used in the next step without further purification or purified by column chromatography.

Step 1.3: Bromination of 1,4-Dithiane-2-ylmethanol

The primary alcohol is converted to the corresponding bromide using a standard brominating agent such as phosphorus tribromide.

Reaction Scheme:



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Caption: Bromination to form the key intermediate.

Protocol:

Reagent/Material	Molar Eq.	MW (g/mol)	Amount
1,4-Dithiane-2-ylmethanol	1.0	150.28	15.03 g
Phosphorus Tribromide (PBr_3)	0.4	270.69	10.83 g (3.9 mL)
Pyridine	catalytic	79.10	~0.5 mL
Anhydrous Dichloromethane (DCM)	-	-	150 mL

Procedure:

- To a flame-dried 250 mL round-bottom flask equipped with a magnetic stirrer and a nitrogen inlet, dissolve 1,4-dithiane-2-ylmethanol in anhydrous DCM.

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- Add a catalytic amount of pyridine.
- Cool the solution to 0 °C in an ice bath.
- Add phosphorus tribromide dropwise over 20 minutes.
- Allow the reaction to stir at 0 °C for 1 hour and then at room temperature for 2 hours.
- Carefully pour the reaction mixture onto crushed ice.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution (2 x 50 mL) and brine (1 x 50 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford 2-(bromomethyl)-1,4-dithiane.

Part 2: Synthesis of 1,4-Dithian-2-ylmethanamine from the Key Intermediate

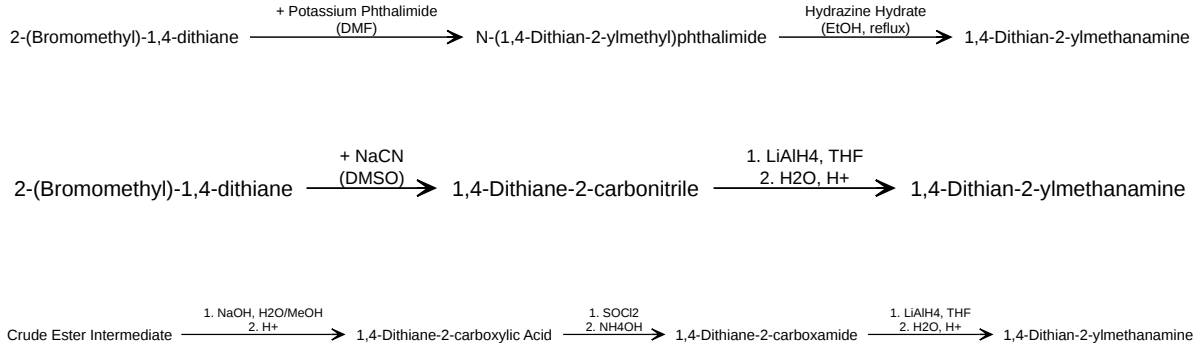
With the key intermediate in hand, the final conversion to the target primary amine can be achieved through several reliable methods.

Protocol 1: Gabriel Synthesis

The Gabriel synthesis is a classic and highly effective method for the preparation of primary amines from primary alkyl halides, avoiding the over-alkylation issues often encountered with direct amination.[5]

Reaction Scheme:

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